

# Environmental fate and impact of Antioxidant 1076

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## Compound of Interest

Compound Name: *Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate*

Cat. No.: *B107695*

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An In-Depth Technical Guide to the Environmental Fate and Impact of Antioxidant 1076

## Abstract

Antioxidant 1076 (AO-1076), chemically known as **Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate**, is a high molecular weight, sterically hindered phenolic antioxidant. It is a cornerstone stabilizer in the polymer industry, prized for its efficacy in preventing thermo-oxidative degradation in a vast array of organic substrates, including polyolefins, styrenics, elastomers, and adhesives.[1][2][3] Its low volatility and high resistance to extraction make it ideal for ensuring the longevity and color stability of materials during high-temperature processing and throughout their service life.[3][4][5] Despite its widespread use and classification as non-polluting and non-toxic, its introduction into the environment, primarily through the lifecycle of plastic products, necessitates a thorough understanding of its environmental behavior, persistence, and potential ecological impact.[6] This guide provides a comprehensive technical analysis of the environmental fate of AO-1076, synthesizing data on its physicochemical properties, degradation pathways, bioaccumulation potential, and ecotoxicity to support informed research and risk assessment.

## Physicochemical Profile: The Foundation of Environmental Behavior

The environmental journey of any chemical is dictated by its intrinsic physicochemical properties. For AO-1076, its high molecular weight and pronounced lipophilicity are the defining characteristics that govern its distribution and persistence. Its extremely low water solubility indicates that it will not remain in the aqueous phase but will instead partition to more lipophilic compartments such as sediment, soil organic matter, and biota.

Property	Value	Source
Chemical Name	Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate	[4][7]
CAS Number	2082-79-3	[4][8]
Molecular Formula	C <sub>35</sub> H <sub>62</sub> O <sub>3</sub>	[8][9]
Molecular Weight	530.86 g/mol	[4][8][9]
Appearance	White to off-white powder/crystals	[7][8]
Melting Point	50-55 °C	[8][9][10]
Water Solubility	< 0.01% w/w; 2.85 µg/L at 20°C	[1][7][9][10]
Vapor Pressure	2.5 x 10 <sup>-7</sup> Pa at 20°C	[10]
Log Kow (Octanol-Water Partition Coeff.)	> 12 (Estimated)	-

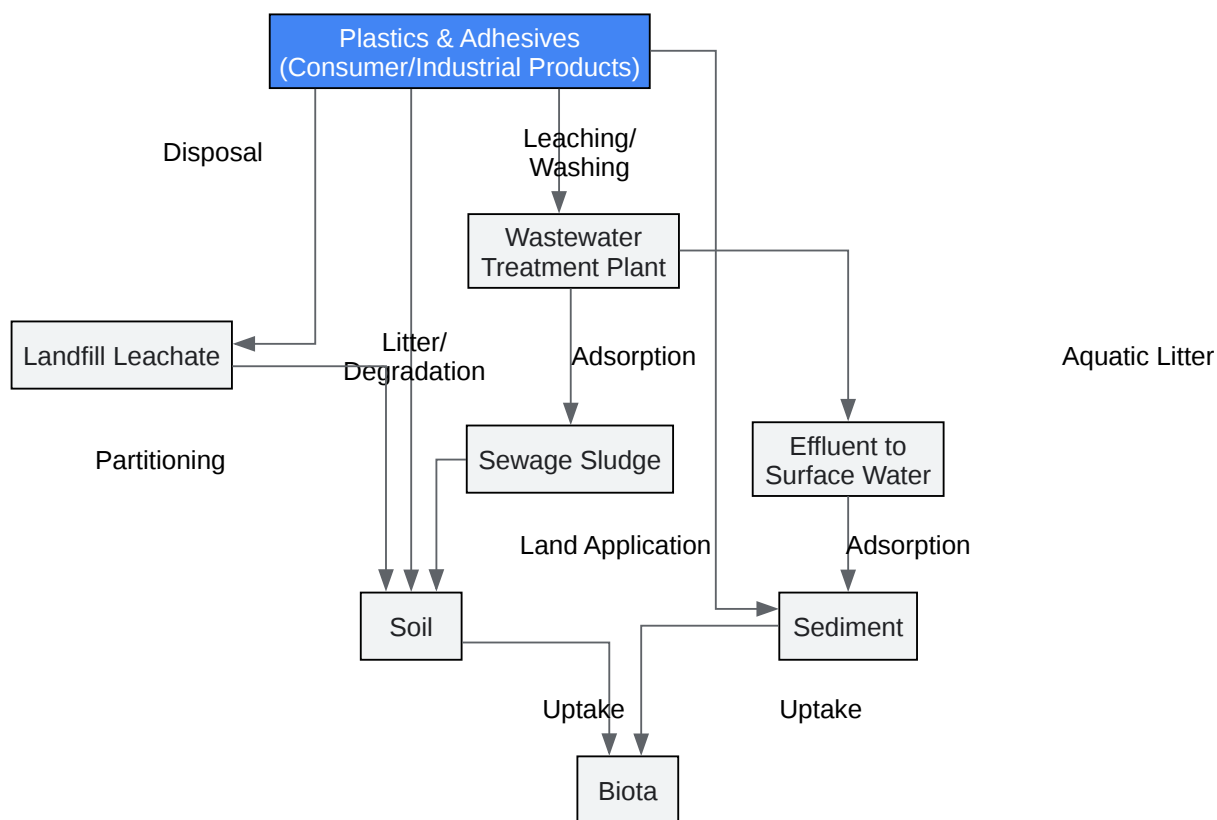
Note: The Log Kow value is estimated based on the high lipophilicity and extremely low water solubility; experimental values are difficult to obtain for substances this hydrophobic.

## Environmental Release and Distribution

The primary pathway for AO-1076 entering the environment is not through direct discharge during manufacturing, where modern facilities have systems to capture waste, but rather through the lifecycle of the consumer and industrial products it stabilizes.[11]

- **Leaching from Plastics:** The most significant release mechanism is the slow migration and leaching of AO-1076 from the polymer matrix of finished goods.<sup>[11][12]</sup> This occurs in landfills, where plastics are disposed of, and directly in aquatic and terrestrial environments through plastic pollution. Studies have demonstrated that AO-1076 can migrate from plastic films, especially under conditions of elevated temperature.<sup>[13]</sup>
- **Wastewater Treatment Plants (WWTPs):** While direct industrial discharge is limited, AO-1076 has been detected at low, ng/L levels in the effluent of WWTPs, indicating that it can be washed off products or released from industrial processes and enter the wastewater stream.<sup>[14]</sup> Its hydrophobic nature means it will preferentially adsorb to sewage sludge.

Once released, AO-1076's low water solubility and low volatility dictate its partitioning into solid and organic phases. It will not persist in the atmosphere but will rapidly associate with soil and sediment.



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*Fig. 1: Environmental distribution pathways for Antioxidant 1076.*

## Environmental Fate: Degradation and Persistence

The stability that makes AO-1076 an excellent antioxidant also contributes to its environmental persistence. Degradation occurs slowly through both abiotic and biotic pathways.

### Abiotic Degradation

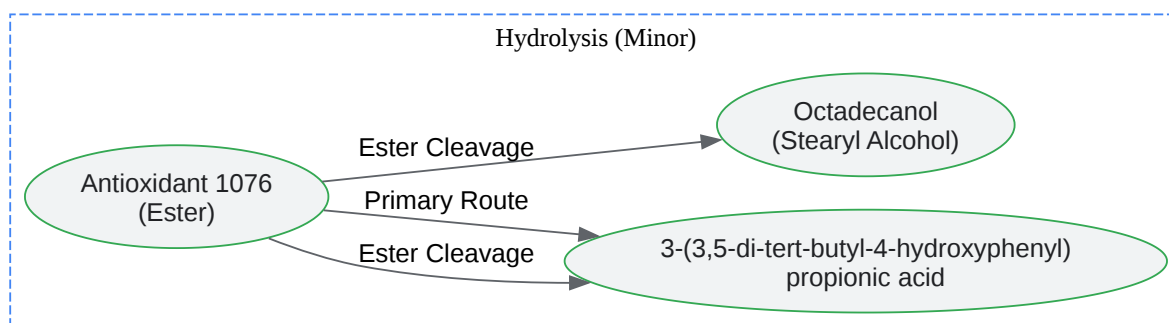
AO-1076 is stable under normal environmental conditions.[8][9]

- **Hydrolysis:** As an ester, AO-1076 has the potential to undergo hydrolysis. However, studies suggest that under environmental pH conditions, this process is very slow. Some research indicates that hydrolysis may occur, leading to the formation of 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionic acid and octadecanol, especially in water-based systems, though this is not considered a primary degradation route in the environment.[15]
- **Photolysis:** The molecule is generally stable to light.[1][4] Direct photolysis in the environment is not expected to be a significant degradation pathway.

## Biotic Degradation

The large, sterically hindered structure of AO-1076 presents a challenge for microbial degradation.

- **Aerobic Biodegradation:** It is not readily biodegradable. However, under aerobic conditions, biodegradation can occur, leading to the formation of the corresponding carboxylic acid metabolite, 3-(3,5-di-tert-butyl-4-hydroxyphenyl) propionate.[11] The long octadecyl chain is expected to biodegrade more readily than the sterically hindered phenolic ring.
- **Overall Persistence:** While some degradation occurs, the overall rate is slow. However, one safety data sheet indicates that the substance is not considered to be persistent, bioaccumulative, and toxic (PBT).[16] This suggests that while degradation is not rapid, it is sufficient to prevent it from meeting the strict criteria for "persistent."



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*Fig. 2: Potential degradation pathways for Antioxidant 1076.*

## Bioaccumulation and Ecotoxicity

### Bioaccumulation Potential

Given its high lipophilicity (hydrophobicity) and low water solubility, AO-1076 has a theoretical potential to bioaccumulate in organisms. However, its high molecular weight ( > 530 g/mol ) may limit its ability to pass through biological membranes, a key factor in bioaccumulation. Regulatory assessments and safety data sheets have concluded that AO-1076 is not considered to be bioaccumulative.<sup>[16]</sup>

### Ecotoxicological Profile

A significant body of evidence indicates that AO-1076 has a very low order of toxicity to aquatic organisms. A critical factor in its ecotoxicological profile is that its toxicity thresholds are consistently higher than its maximum water solubility. This means that under realistic environmental conditions, it is not possible to dissolve enough AO-1076 in water to reach concentrations that would cause acute harm to aquatic life.

Organism Group	Test Type	Endpoint	Result (mg/L)	Key Finding	Source
Fish	Acute (96 h)	LC50	> 100	Tested above maximum solubility	
Aquatic Invertebrates (Daphnia magna)	Acute (48 h)	EC50	> 100	Tested above maximum solubility	
Aquatic Invertebrates (Daphnia magna)	Chronic (21 d)	NOEC	≥ 2	No toxic effects within solubility range	
Algae (Scenedesmus sp.)	Acute (72 h)	EC50	> 30	-	
Microorganisms (Activated Sludge)	-	-	-	Inhibition not anticipated at low concentrations	

**Conclusion on Ecotoxicity:** There is a high probability that AO-1076 is not acutely harmful to aquatic organisms because no toxic effects occur within its range of solubility. The primary risk is not direct aquatic toxicity but its persistence and potential for long-term impacts in sediment and soil.

## Analytical Methodologies

The accurate quantification of AO-1076 in complex environmental matrices is essential for exposure and risk assessment. Due to its low concentrations and the complexity of matrices like sediment and wastewater, sophisticated analytical protocols are required. High-Performance Liquid Chromatography (HPLC) is the predominant technique.<sup>[17]</sup>

## Experimental Protocol: Determination of AO-1076 in Industrial Wastewater

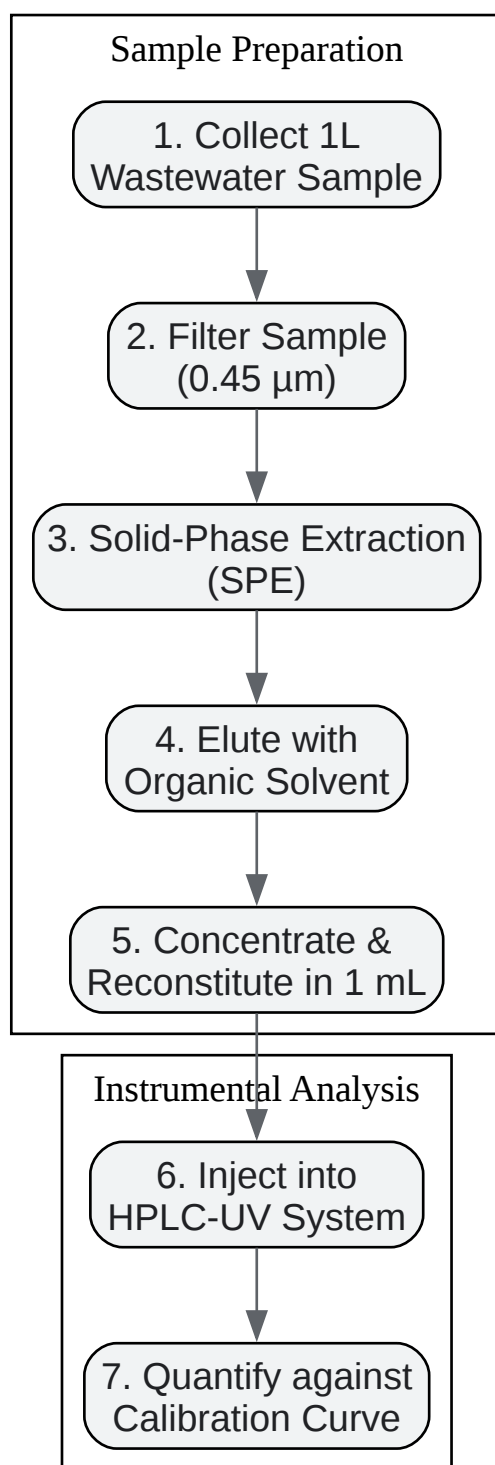
This protocol outlines a generalized workflow based on established methods for analyzing phenolic antioxidants in aqueous samples.[\[14\]](#)[\[18\]](#)

**Objective:** To quantify the concentration of Antioxidant 1076 in an industrial wastewater sample.

**Methodology:**

- **Sample Collection:** Collect a 1 L representative wastewater sample in an amber glass bottle to prevent photodegradation. Store at 4°C until analysis.
- **Sample Preparation (Solid-Phase Extraction - SPE):** a. Filter the water sample through a 0.45 µm glass fiber filter to remove suspended solids. b. Condition an SPE cartridge (e.g., modified styrene-divinylbenzene polymer) by passing methanol followed by deionized water. c. Load the filtered water sample onto the SPE cartridge at a flow rate of approximately 5-10 mL/min. AO-1076 will be retained on the sorbent. d. Wash the cartridge with deionized water to remove interferences. e. Dry the cartridge thoroughly under a stream of nitrogen. f. Elute the retained AO-1076 from the cartridge using a small volume (e.g., 5-10 mL) of a suitable organic solvent, such as acetonitrile or a mixture of acetonitrile and isopropanol.
- **Concentration and Reconstitution:** a. Evaporate the eluate to near dryness under a gentle stream of nitrogen at a controlled temperature (e.g., 40°C). b. Reconstitute the residue in a small, precise volume (e.g., 1 mL) of the mobile phase to be used for HPLC analysis.
- **Instrumental Analysis (HPLC-UV):** a. Instrument: High-Performance Liquid Chromatograph with a UV detector. b. Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size). c. Mobile Phase: A gradient of acetonitrile and water is typically used to achieve good separation.[\[17\]](#) d. Flow Rate: 1.0 mL/min. e. Injection Volume: 10-20 µL. f. Detection: UV detector set at a wavelength of ~277 nm.
- **Quantification:** a. Prepare a series of calibration standards of AO-1076 in the mobile phase. b. Generate a calibration curve by plotting the peak area against the concentration of the standards. c. Quantify the AO-1076 concentration in the sample by comparing its peak area to the calibration curve.





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Fig. 3: General analytical workflow for AO-1076 in aqueous samples.

## Conclusion and Outlook

Antioxidant 1076 is a highly effective and widely used polymer stabilizer with a favorable toxicological profile. Its environmental fate is characterized by low water solubility, leading to partitioning into soil and sediment. While it is not readily biodegradable, it is not considered to meet the criteria for a persistent, bioaccumulative, and toxic (PBT) substance. Crucially, its potential for ecotoxicity is significantly mitigated by its extremely low water solubility, which prevents aqueous concentrations from reaching levels that are acutely harmful to aquatic organisms.

The primary environmental concern associated with AO-1076 is its persistence and potential for release from the vast global stock of plastic products. Future research should focus on:

- Long-term fate in sediments and soils: Understanding the ultimate fate of AO-1076 and its degradation products in these environmental sinks.
- Leaching rates from microplastics: Quantifying the release of AO-1076 from weathered microplastics to better model environmental exposure.
- Chronic, low-dose exposure effects: Investigating potential subtle, long-term effects on sediment-dwelling organisms.

For researchers and drug development professionals, this guide underscores that while AO-1076 is a substance of low direct toxicological concern, its environmental presence is intrinsically linked to the broader issue of plastic pollution. Understanding its behavior is a key piece in the comprehensive risk assessment of chemicals in the modern world.

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